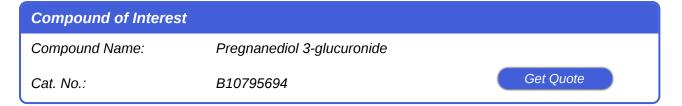


A Comparative Guide to Cross-Species Validation of Pregnanediol 3-Glucuronide (PdG) Immunoassays

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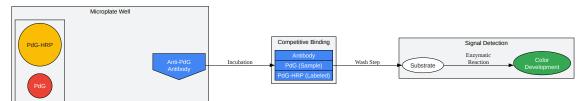
This guide provides a comparative analysis of commercially available **Pregnanediol 3-glucuronide** (PdG) immunoassays, focusing on their cross-species validation and performance. The information is intended for researchers, scientists, and drug development professionals who utilize hormone monitoring in animal and human studies. Accurate validation is critical as antibodies developed against a hormone from one species may exhibit different binding characteristics with metabolites in another, necessitating rigorous validation before use in a new species.

Principle of Competitive Immunoassay for PdG

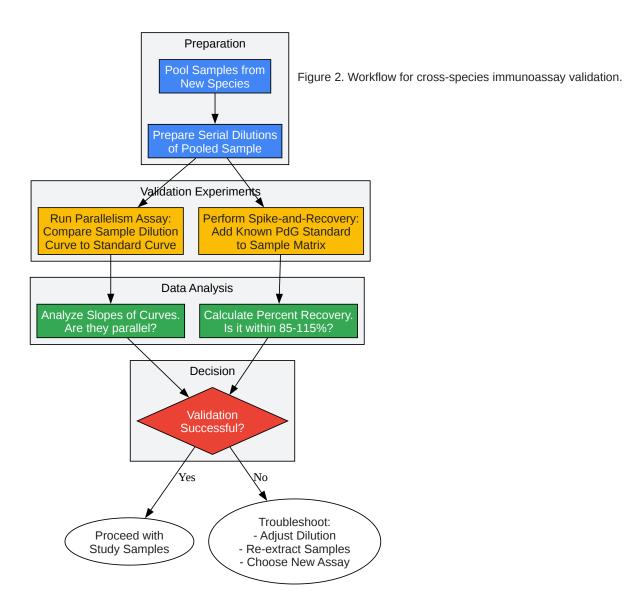
Most PdG immunoassays are competitive enzyme-linked immunosorbent assays (ELISAs). In this format, PdG present in a sample competes with a fixed amount of labeled PdG (e.g., conjugated to horseradish peroxidase, HRP) for a limited number of binding sites on a specific anti-PdG antibody coated onto a microplate. The amount of labeled PdG bound to the antibody is inversely proportional to the concentration of PdG in the sample. The signal is developed by adding a substrate that reacts with the enzyme, and the resulting color change is measured.



Figure 1. Principle of a competitive ELISA for PdG.







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